

# 3-Chloropropyl acetate material safety data sheet (MSDS) information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloropropyl acetate

Cat. No.: B1346975

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## Technical Safety Guide: 3-Chloropropyl Acetate (CAS: 628-09-1)

This document provides a comprehensive technical overview of the material safety data for **3-Chloropropyl acetate**, designed for researchers, scientists, and professionals in drug development. It covers key safety, handling, and toxicological information, presenting quantitative data in structured tables and illustrating critical workflows and relationships through diagrams.

## Substance Identification and Physicochemical Properties

**3-Chloropropyl acetate** is a colorless, liquid organic compound primarily used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.<sup>[1][2]</sup> Its fundamental identification and physical properties are summarized below.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	<b>3-Chloropropyl acetate</b>
Synonyms	Acetic acid 3-chloro-propyl ester, 3-Chloropropanol acetate, 3-Chloroprop-1-ylacetat[1]
CAS Number	628-09-1[1][3]
Molecular Formula	C5H9ClO2[1][3][4]
Molecular Weight	136.58 g/mol [3][5][6][7]

| Appearance | Colorless liquid or oil[1][4][8] |

Table 2: Physicochemical Properties

Property	Value
Density	<b>1.111 g/mL at 25 °C</b> [1][2][4][5]
Boiling Point	80-81 °C at 30 mmHg[1][2][4][5] 163-165 °C at 99.6 kPa[4]
Flash Point	68 °C (154.4 °F) - closed cup[5]
Refractive Index	n20/D 1.429[1][2][4][5]
Vapor Pressure	1.32 mmHg at 25 °C[4]
Water Solubility	Partly soluble[1][2][4]

| Solubility in Other Solvents | Soluble in ether, ethanol, acetone[4]. Sparingly soluble in Chloroform, DMSO, Hexanes, and Methanol.[4][8] |

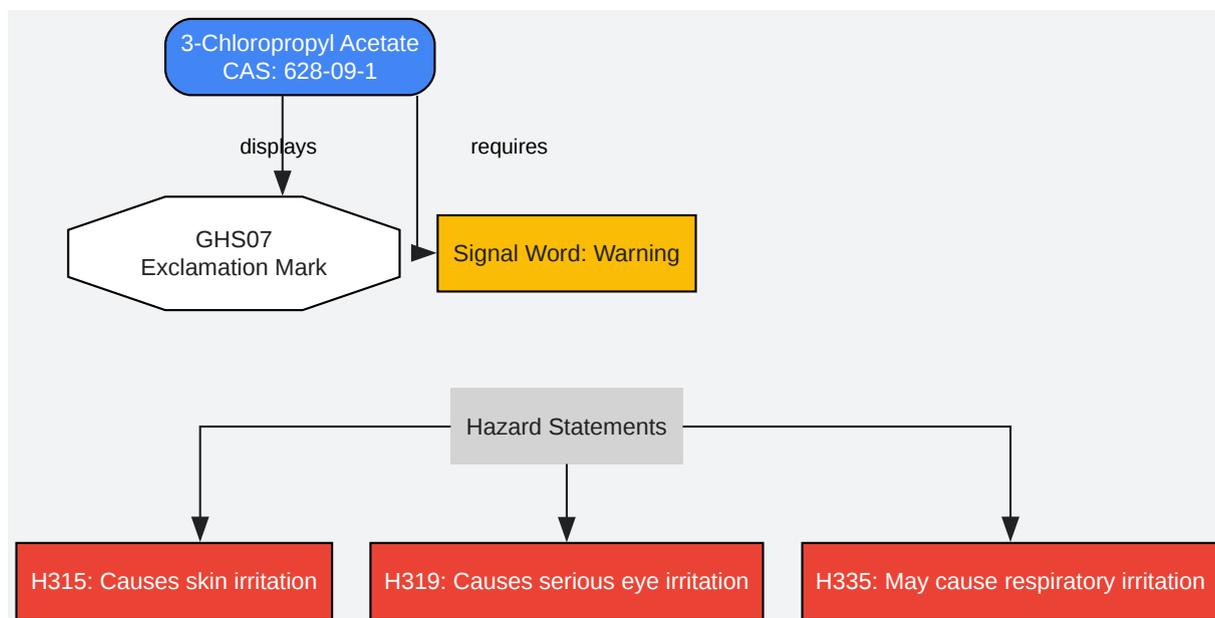
## Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-Chloropropyl acetate** is classified as a combustible liquid that causes skin, eye, and respiratory irritation.[3][7]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement Code	Hazard Statement
Flammable Liquids	Category 4	H227	Combustible liquid[3]
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation[3][7]
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation[3][7]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335 | May cause respiratory irritation[3][7] |



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Caption: GHS hazard profile for **3-Chloropropyl acetate**.

## Toxicological Information

Toxicological data for **3-Chloropropyl acetate** is limited. The primary known quantitative measure is its acute oral toxicity in mice.

Table 4: Acute Toxicity Data

Type of Test	Route of Exposure	Species	Dose / Duration
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| LD50 (Lethal dose, 50 percent kill) | Oral | Rodent - mouse | 5290 mg/kg[9] |

Further toxicological properties have not been fully investigated.

## Safe Handling, Storage, and Personal Protection

Proper handling and storage procedures are critical to ensure safety when working with **3-Chloropropyl acetate**. This involves using appropriate personal protective equipment and adhering to storage guidelines.

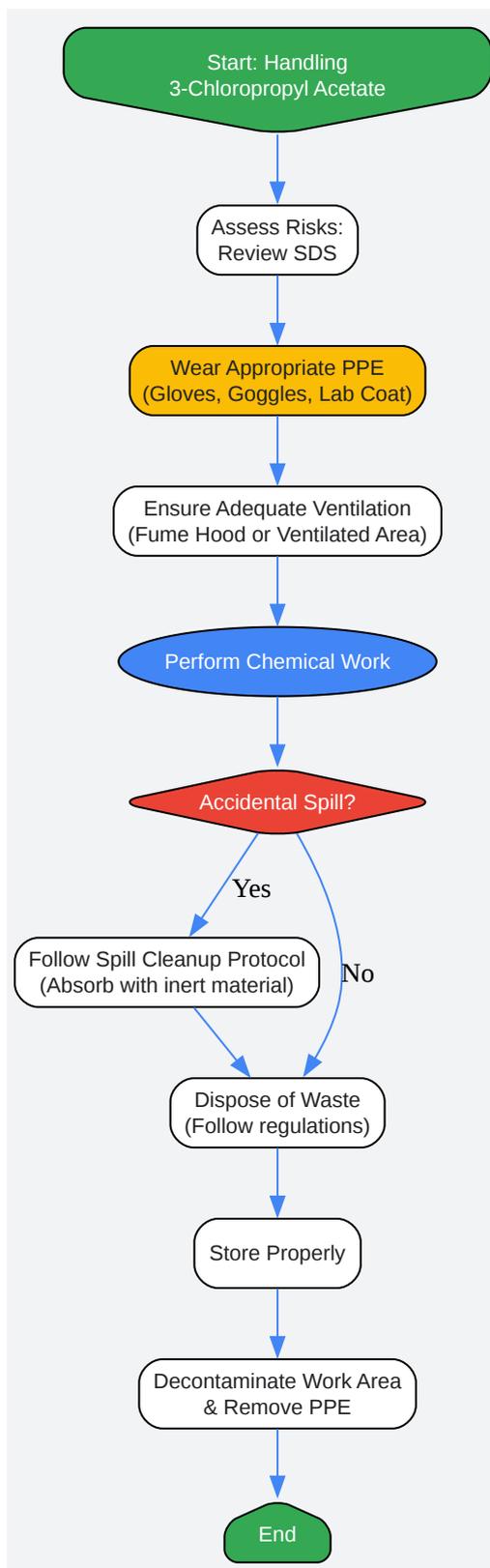
Table 5: Recommended Handling and Personal Protective Equipment (PPE)

Precaution	Details
Ventilation	Use only outdoors or in a well-ventilated area.[1][3][10] Facilities should be equipped with an eyewash station and a safety shower.[10][11]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[1][11]
Skin Protection	Wear suitable protective clothing and gloves to prevent skin exposure.[1][3][11]
Respiratory Protection	If ventilation is inadequate, use a suitable respirator (e.g., type ABEK (EN14387) respirator filter).[5]

| General Hygiene | Wash hands and any exposed skin thoroughly after handling.<sup>[3][10][11]</sup> Do not eat, drink, or smoke when using this product. |

Storage and Incompatibilities:

- Storage Conditions: Store in a cool, dry, and well-ventilated place.<sup>[1][3][10]</sup> Keep the container tightly closed and store locked up.<sup>[3][10]</sup>
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.<sup>[1][11]</sup>



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Caption: Workflow for the safe handling and storage of chemicals.

## First Aid and Emergency Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Table 6: First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	<b>IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.</b> <a href="#">[3]</a> <a href="#">[10]</a>
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. <a href="#">[3]</a> <a href="#">[10]</a>
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[3]</a> <a href="#">[10]</a>

| Ingestion | Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[\[10\]](#)[\[11\]](#) |

- Firefighting Measures: In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam for extinction.[\[3\]](#)
- Accidental Release: Absorb spills with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.[\[11\]](#)

## Experimental Protocols

The following sections describe relevant chemical synthesis protocols. Detailed toxicological experimental protocols are not publicly available; therefore, a representative workflow for an

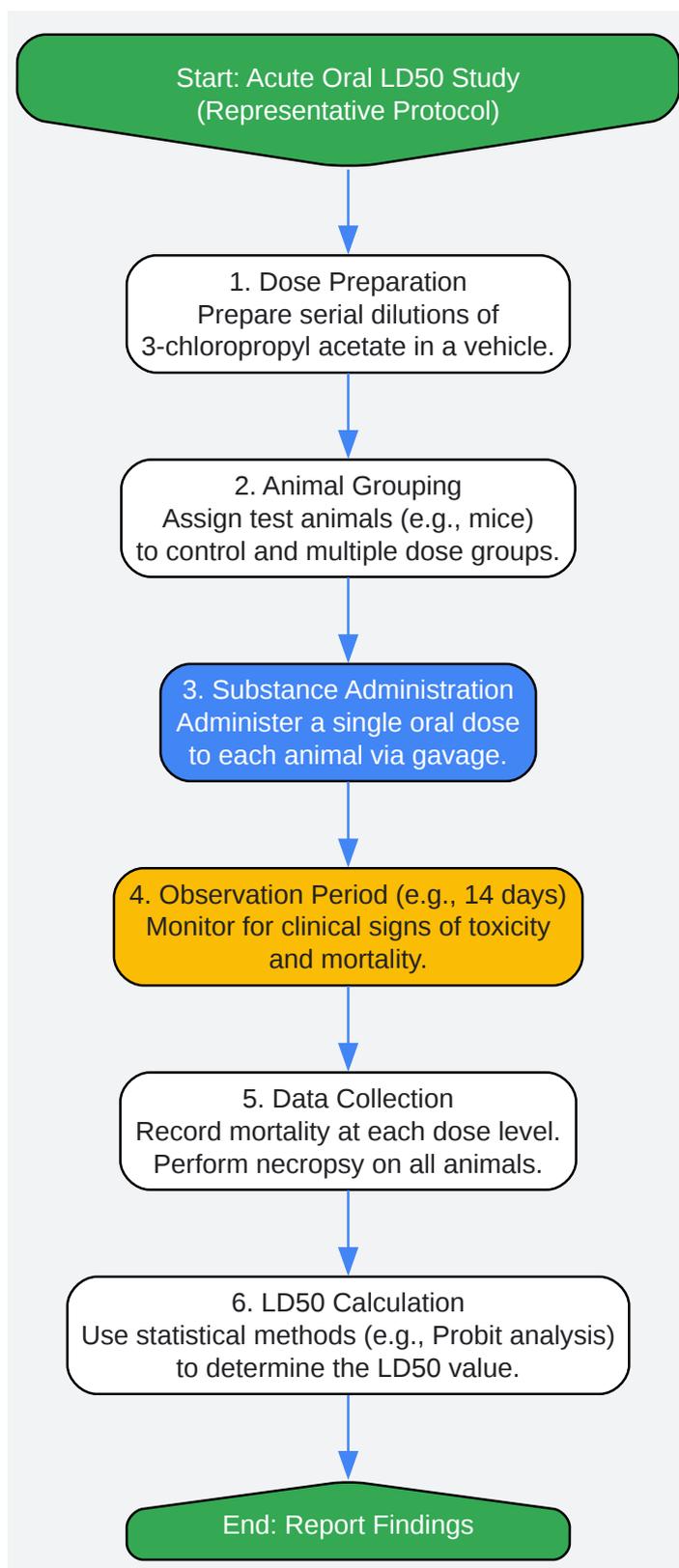
acute toxicity study is provided for illustrative purposes.

Protocol 1: Synthesis of **3-Chloropropyl Acetate** This protocol describes the formation of **3-chloropropyl acetate** from 3-chloro-1-propanol and acetyl chloride.[4]

- Place 3-chloro-1-propanol in a reaction flask equipped with a reflux condenser.
- Slowly add acetyl chloride to the 3-chloro-1-propanol.
- Heat the mixture to reflux.
- Continue refluxing until the evolution of hydrogen chloride gas ceases.
- Cool the reaction mixture to room temperature.
- Distill the product to yield purified **3-chloropropyl acetate**. The reported yield is approximately 86%.[4]

Protocol 2: Synthesis of Trimethylene Oxide **3-Chloropropyl acetate** can be used to synthesize trimethylene oxide through a reaction with a strong base.[2][8]

- Dissolve **3-chloropropyl acetate** in a suitable solvent.
- Slowly add a strong base (e.g., potassium hydroxide) to the solution while stirring.
- The reaction proceeds via intramolecular substitution to form trimethylene oxide.
- Isolate and purify the resulting trimethylene oxide from the reaction mixture.



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Caption: Representative workflow for an acute oral toxicity (LD50) study.

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